

Application Notes and Protocols for cis-Vitamin K1-d7 Solutions

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Compound of Interest

Compound Name: *cis-Vitamin K1-d7*

Cat. No.: B12408651

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vitamin K1, also known as phyloquinone, is a fat-soluble vitamin essential for the synthesis of proteins required for blood coagulation and bone metabolism.[1] It exists as geometric isomers, with the trans-isomer (phyloquinone) being the biologically active form. The cis-isomer of Vitamin K1 is considered biologically inactive.[2] Deuterium-labeled internal standards, such as **cis-Vitamin K1-d7**, are critical for the accurate quantification of Vitamin K1 isomers in biological matrices and pharmaceutical formulations using mass spectrometry-based methods. [3]

These application notes provide detailed guidance on the proper storage, handling, and use of **cis-Vitamin K1-d7** solutions to ensure their stability and integrity for research and development applications.

Chemical and Physical Properties

- Chemical Name: 2-Methyl-3-[(2Z,7R,11R)-3,7,11,15-tetramethyl-2-hexadecen-1-yl]-1,4-naphthalenedione-d7
- Molecular Formula: C₃₁H₃₉D₇O₂
- Molecular Weight: Approximately 457.74 g/mol

- Appearance: Typically a viscous oil.[1]
- Solubility: Insoluble in water, but soluble in organic solvents such as ethanol, DMSO, dimethylformamide, chloroform, and ethyl acetate.[1][4][5]

Proper Storage and Handling of cis-Vitamin K1-d7 Solutions

Proper storage and handling are crucial to prevent degradation and maintain the integrity of **cis-Vitamin K1-d7** solutions. Vitamin K1 is known to be sensitive to light and can undergo photodegradation.[6][7]

3.1. Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Store at -20°C for long-term storage. [1]	Minimizes chemical degradation and preserves the stability of the compound.
For short-term storage (up to 7 days), refrigeration at 2-8°C may be acceptable, but validation is recommended. [8]		
Light	Protect from light at all times. Store in amber or light-blocking containers. [4]	Vitamin K1 is highly susceptible to photodegradation, which can lead to the formation of impurities and loss of compound. [6] [7]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	Prevents oxidation of the compound.
Container	Use tightly sealed glass vials. For aqueous-based solutions, amber glass bottles are preferred over plastic syringes for longer-term stability.	Prevents solvent evaporation and contamination. Studies have shown that Vitamin K1 is more stable in glass than in plastic containers.

3.2. Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **cis-Vitamin K1-d7** solutions.
- Work Environment: Handle in a well-ventilated area.
- Preparation of Solutions:
 - Allow the vial to warm to room temperature before opening to prevent condensation.

- Use high-purity, anhydrous organic solvents for preparing solutions.
- Purge the solvent with an inert gas (e.g., nitrogen or argon) before use to remove dissolved oxygen.
- Prepare solutions under subdued light conditions to minimize light exposure.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Quantitative Data on Stability

While specific quantitative stability data for **cis-Vitamin K1-d7** in various organic solvents is not readily available in the literature, the following table summarizes the stability of Vitamin K1 under different conditions. This data can be used as a guideline, but it is recommended to perform a stability study for your specific application and storage conditions.

Table 1: Stability of Vitamin K1 Solutions

Compound/Matrix	Storage Conditions	Duration	Stability (% Remaining)	Reference
Vitamin K1 in rapeseed and safflower oils	Fluorescent light, room temperature	2 days	54% and 41% respectively	[9]
Vitamin K1 in rapeseed and safflower oils	Daylight, room temperature	2 days	13% and 6% respectively	[9]
Vitamin K1 in vegetable oils	Heated at 185-190°C	40 minutes	~85%	[7]
Vitamin K1 in serum	2-8°C (refrigerated)	7 days	83.2%	[8]
Vitamin K1 in serum	-20°C (frozen)	3 months	Stable	[8]
Vitamin K1 (1 mg/mL) in Sterile Water for Injection	Refrigerated in amber plastic syringes	21 days	>90%	
Vitamin K1 (1 mg/mL) in Sterile Water for Injection	Refrigerated in amber glass bottles	105 days	>90%	

Experimental Protocols

5.1. Protocol for Preparation of Stock and Working Standard Solutions

This protocol describes the preparation of stock and working standard solutions of **cis-Vitamin K1-d7** for use in analytical methods such as LC-MS/MS.

Materials:

- **cis-Vitamin K1-d7** (neat oil or solid)

- Anhydrous ethanol (or other suitable organic solvent)
- Class A volumetric flasks
- Calibrated pipettes or syringes
- Amber glass vials with PTFE-lined caps

Procedure:

- Stock Solution Preparation (e.g., 1 mg/mL): a. Accurately weigh the required amount of **cis-Vitamin K1-d7**. b. Dissolve the weighed compound in a known volume of anhydrous ethanol in a volumetric flask to achieve the desired concentration. c. Sonicate briefly if necessary to ensure complete dissolution. d. Store the stock solution at -20°C in a tightly sealed amber vial.
- Working Standard Solution Preparation (e.g., 1 µg/mL): a. Perform serial dilutions of the stock solution with the appropriate solvent to achieve the desired concentration for your working standards. b. Prepare fresh working solutions daily or as needed.

5.2. Protocol for Quantification of Vitamin K1 Isomers by LC-MS/MS

This protocol provides a general methodology for the analysis of Vitamin K1 isomers using **cis-Vitamin K1-d7** as an internal standard. Method optimization will be required for specific instruments and matrices.

Sample Preparation (from Plasma):

- To 500 µL of plasma sample, add 50 µL of **cis-Vitamin K1-d7** internal standard solution.
- Add 1.5 mL of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube.

- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

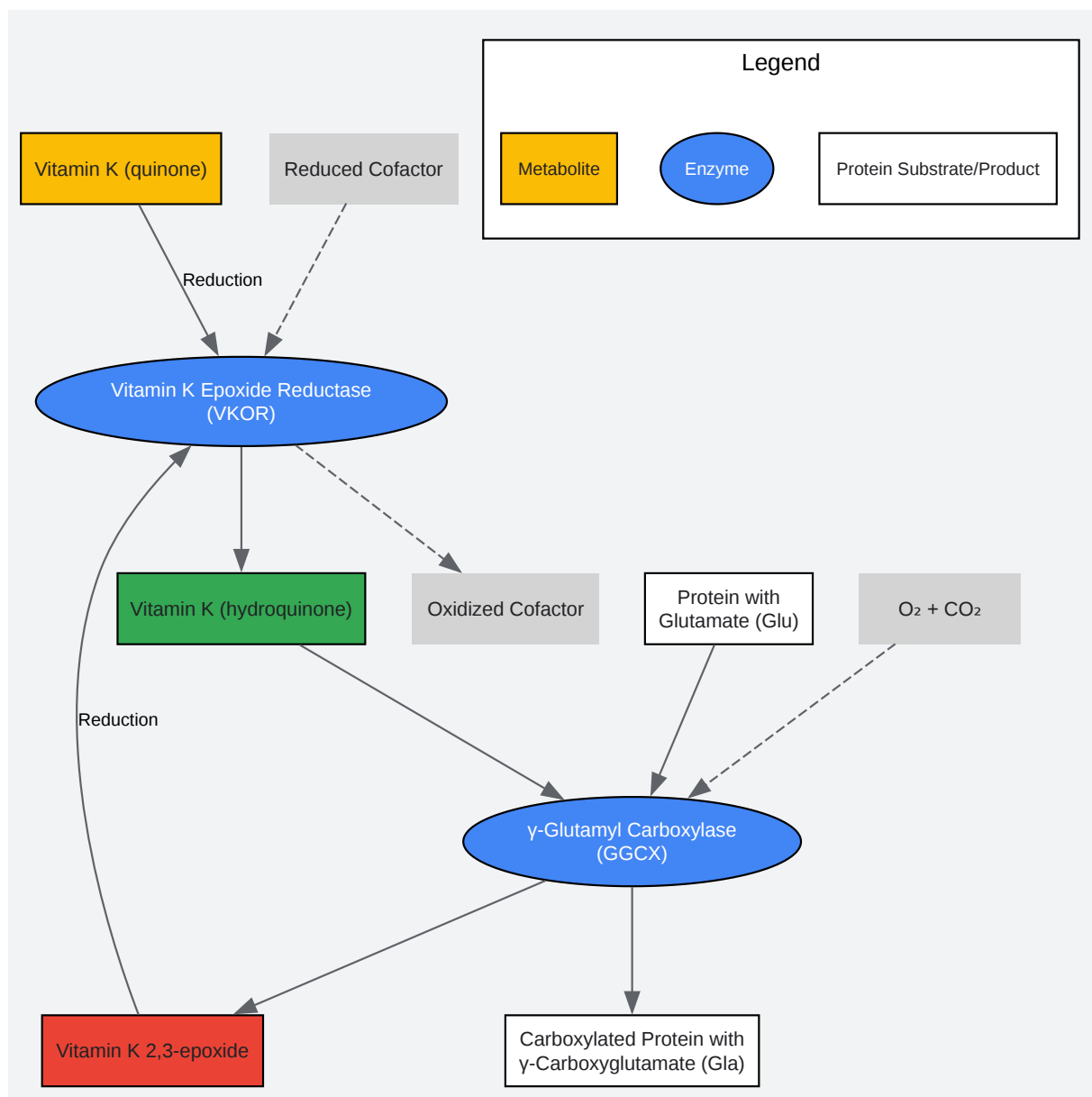
LC-MS/MS Parameters:

Parameter	Example Condition
LC Column	C18 or C30 column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid and 5mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid
Gradient	Optimized for separation of cis and trans isomers
Flow Rate	0.3 mL/min
Injection Volume	5-10 µL
Ionization Mode	ESI positive or APCI positive
MRM Transitions	cis-Vitamin K1: (Optimize for specific instrument)
	trans-Vitamin K1: (Optimize for specific instrument)
	cis-Vitamin K1-d7: (Optimize for specific instrument)

Visualizations

6.1. Vitamin K Cycle

The following diagram illustrates the central role of Vitamin K in the carboxylation of proteins, a process in which **cis-Vitamin K1-d7** is used as an internal standard for quantification.

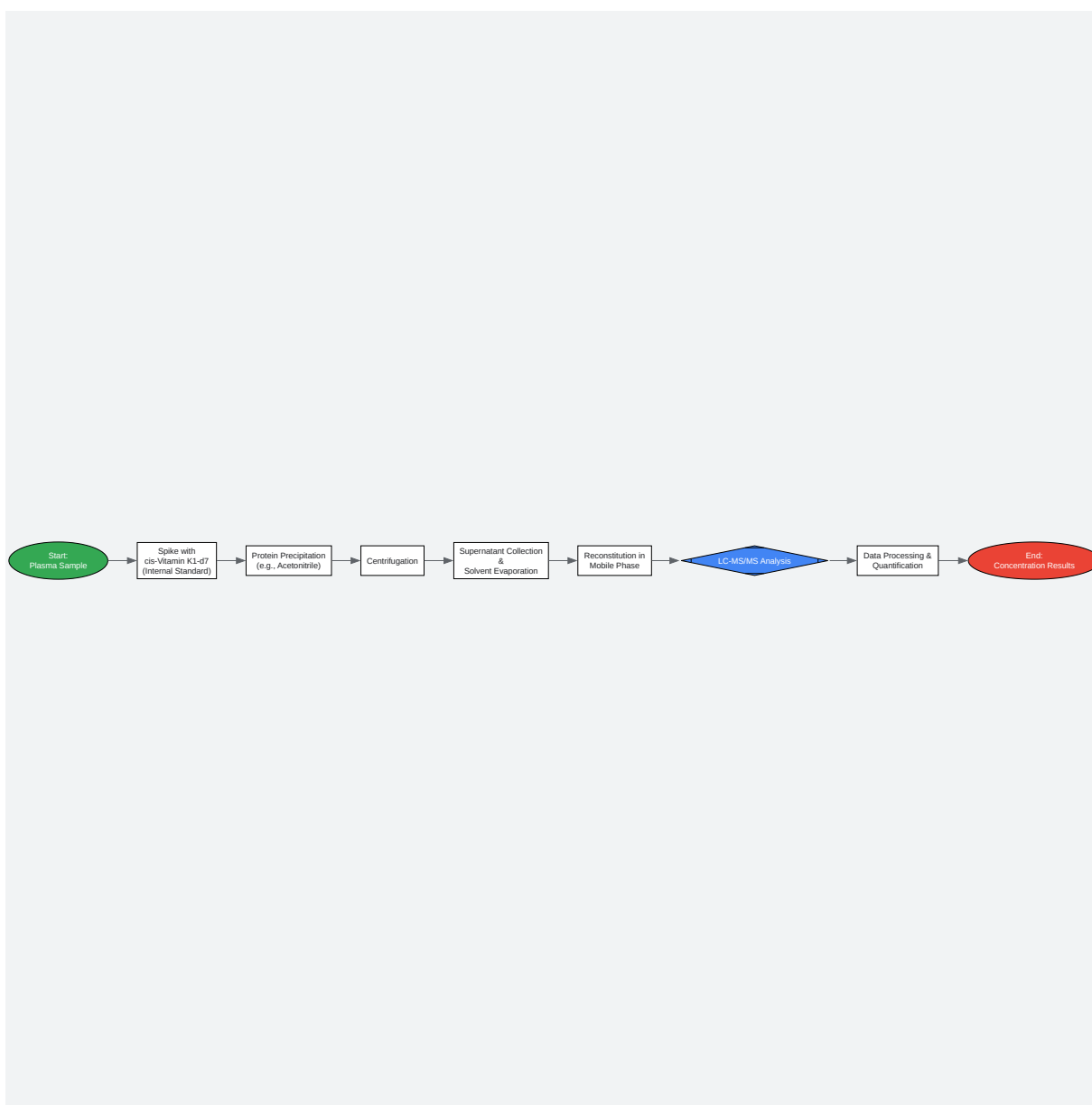


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Caption: The Vitamin K cycle, essential for protein carboxylation.

6.2. Experimental Workflow for Vitamin K1 Isomer Analysis

The following diagram outlines the typical workflow for the quantitative analysis of Vitamin K1 isomers using a deuterated internal standard.



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Caption: Workflow for Vitamin K1 isomer quantification.

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